

1-(2-Chloroethyl)cyclohexan-1-ol toxicity and handling precautions

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)cyclohexan-1-ol

CAS No.: 40894-07-3

Cat. No.: B13205078

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Toxicity Profile, Chemical Reactivity, and Handling Protocols

Executive Summary

1-(2-Chloroethyl)cyclohexan-1-ol (CAS: 1073-61-6 for the cyclohexane derivative; specific alcohol often custom synthesized) is a bifunctional building block featuring a tertiary alcohol and a primary alkyl chloride. While structurally related to the highly toxic 2-chloroethanol, its lipophilicity and steric bulk alter its toxicokinetic profile.

Critical Hazard: The molecule possesses a latent capacity for intramolecular cyclization under basic or physiological conditions to form 1-oxaspiro[3.5]nonane (a spiro-oxetane). This strained ether acts as a reactive alkylating agent, posing genotoxic and cytotoxic risks distinct from simple alkyl halides.

Chemical Profile & Physicochemical Properties[1][2] [3][4]

Property	Value (Experimental/Predicted)	Relevance to Safety
Molecular Formula		--
Molecular Weight	162.66 g/mol	Moderate volatility; inhalation risk exists but is lower than 2-chloroethanol.
Boiling Point	~105-110 °C (at 15 mmHg)	Requires vacuum distillation; thermal instability risk.
LogP	~2.1 (Predicted)	High Lipophilicity. Rapid dermal absorption expected.
Reactivity Class	-Chlorohydrin	Precursor to spiro-oxetanes; susceptible to nucleophilic attack.
Physical State	Colorless viscous liquid	Difficult to detect on gloves visually.

Toxicological Mechanisms & Hazards[5]

The Spiro-Oxetane Alkylation Pathway

Unlike simple alkyl chlorides, **1-(2-chloroethyl)cyclohexan-1-ol** is a "spring-loaded" electrophile. Under physiological pH (or basic workup conditions), the tertiary hydroxyl group can deprotonate. The resulting alkoxide acts as an intramolecular nucleophile, displacing the terminal chloride to form a strained spiro-oxetane.

- Mechanism: Intramolecular substitution.
- Consequence: The resulting oxetane is an alkylating agent capable of binding to DNA (N7-guanine) or proteins, leading to potential mutagenicity and cytotoxicity.

Metabolic Activation (Bioactivation)

Similar to 2-chloroethanol, the primary alkyl chloride moiety can undergo oxidative dechlorination in the liver:

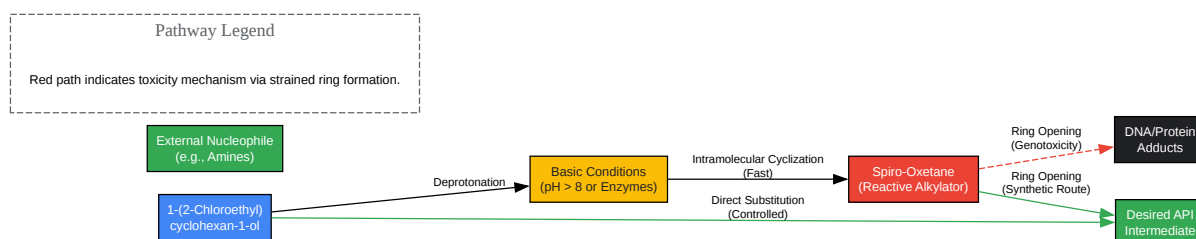
- Oxidation: Cytochrome P450 enzymes may oxidize the terminal carbon (after hydrolysis) or the cyclohexane ring.
- Aldehyde Formation: Potential formation of chloroacetaldehyde-like metabolites if the side chain is cleaved, which are known neurotoxins and cardiotoxins.

Acute Toxicity Classification (Estimated)

- Oral: Category 4 (Harmful). Expected
500–2000 mg/kg (Rat).
- Dermal: Category 3 (Toxic). High lipophilicity facilitates systemic entry.
- Inhalation: Category 4. Mucosal irritant.

Visualizing the Hazard Pathways

The following diagram illustrates the dual reactivity pathways that dictate both the synthetic utility and the toxicity of the compound.



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Figure 1: Divergent reactivity pathways. The formation of the spiro-oxetane (red) represents the primary genotoxic risk, while controlled substitution (green) leads to desired pharmaceutical intermediates.

Safe Handling Protocols (SOP)

Engineering Controls

- Containment: All weighing and transfers must be performed in a certified chemical fume hood.
- Inert Atmosphere: Store and handle under Nitrogen () or Argon. Moisture absorption can accelerate hydrolysis and HCl release.

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are insufficient for prolonged contact with chlorinated solvents/alcohols due to permeation.

PPE Component	Specification	Rationale
Gloves (Primary)	Silver Shield / Laminate (0.07mm)	Impermeable to small chlorinated molecules.
Gloves (Secondary)	Nitrile (Disposable)	Over-glove for dexterity and mechanical protection.
Respiratory	Full-face respirator with OV/AG cartridges	Required if working outside a hood (e.g., spill cleanup). Protects against organic vapors and acid gas (HCl).
Body	Tyvek Lab Coat + Chemical Apron	Prevents dermal absorption via clothing wicking.

Reaction Safety: Preventing Runaway Cyclization

When synthesizing or using this compound:

- **Temperature Control:** Maintain reaction temperatures < 50°C unless necessary. High heat accelerates the intramolecular cyclization.
- **Base Addition:** Add bases (e.g.,

) slowly at 0°C. The exotherm from deprotonation can trigger immediate oxetane formation and potential polymerization.
- **Quenching:** Always quench reactions with a mild acid (e.g.,

) to neutralize alkoxides immediately, preventing "post-reaction" cyclization during workup.

Emergency Response & Decontamination

Exposure Response

- **Skin Contact:**
 - **Immediate Action:** Drench with water for 5 minutes.
 - **Lipophilic Wash:** Wash with PEG-400 (Polyethylene Glycol) or a soap/water slurry. Water alone is inefficient due to the compound's lipophilicity.
 - **Observation:** Monitor for delayed erythema (redness) which may appear 12-24 hours post-exposure.
- **Eye Contact:** Irrigate with saline/water for 15 minutes. Seek ophthalmologist support immediately (corneal opacity risk).

Spill Management

- **Absorbent:** Use vermiculite or activated carbon mats.
- **Neutralization:** Do NOT use strong bases (NaOH) to clean spills, as this will generate the more volatile and toxic spiro-oxetane. Use a dilute surfactant solution.

Waste Disposal

- Classification: Halogenated Organic Waste.
- Treatment: High-temperature incineration (>1100°C) with scrubber for HCl gas.
- Prohibition: Do not mix with acidic waste streams (potential for alkyl chloride hydrolysis) or basic waste streams (oxetane formation).

References

- PubChem. (n.d.). **1-(2-Chloroethyl)cyclohexan-1-ol** Compound Summary. National Center for Biotechnology Information. Retrieved October 26, 2023, from [[Link](#)]
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